

Application Notes and Protocols for WAY 316606 Hydrochloride in DMSO

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Compound of Interest

Compound Name: WAY 316606 hydrochloride

Cat. No.: B1139200

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Introduction

WAY 316606 is a potent and selective inhibitor of Secreted Frizzled-Related Protein-1 (sFRP-1), an antagonist of the Wnt signaling pathway. By inhibiting sFRP-1, WAY 316606 effectively activates the canonical Wnt/ β -catenin signaling pathway, which is crucial in various physiological processes, including bone formation and hair follicle development.^{[1][2][3][4][5]} These application notes provide detailed protocols for the preparation of **WAY 316606 hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro research applications.

Quantitative Data Summary

The following tables summarize the key quantitative data for **WAY 316606 hydrochloride**.

Table 1: Physicochemical Properties of **WAY 316606 Hydrochloride**

Property	Value	Reference
Molecular Formula	$C_{18}H_{19}F_3N_2O_4S_2 \cdot HCl$	[2]
Molecular Weight	484.94 g/mol	[2]
CAS Number	1781835-02-6	[2]
Appearance	Solid, white powder	[6]
Purity	$\geq 98\%$ (HPLC)	[2]

Table 2: Solubility of **WAY 316606 Hydrochloride**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	9.7 - 90 mg/mL	20 - 200.67 mM	Solubility can be affected by the purity of DMSO; use of fresh, anhydrous DMSO is recommended. [1] [2]
Ethanol	~7 - 9 mg/mL	~15.6 mM	[1]
Water	Insoluble	Insoluble	[1]

Table 3: Recommended Storage Conditions for Stock Solutions

Temperature	Duration	Notes
-20°C	1 month	[1]
-80°C	1 year	Aliquoting is recommended to avoid repeated freeze-thaw cycles. [1] [7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **WAY 316606 Hydrochloride** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **WAY 316606 hydrochloride** in DMSO.

Materials:

- **WAY 316606 hydrochloride** powder

- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

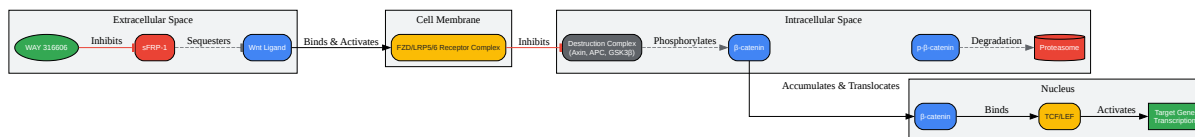
- Pre-weighing Preparation: Before opening, bring the vial of **WAY 316606 hydrochloride** to room temperature to prevent condensation of moisture on the compound.
- Weighing the Compound: Carefully weigh out the desired amount of **WAY 316606 hydrochloride** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.85 mg of the compound (see calculation below).
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 484.94 \text{ g/mol} = 0.0048494 \text{ g} = 4.85 \text{ mg}$
- Dissolving in DMSO: Add the appropriate volume of fresh, anhydrous DMSO to the weighed compound. For 4.85 mg, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if necessary.^[7] Visually inspect the solution to ensure there are no visible particles.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[1][7]}

Visualizations

Signaling Pathway of WAY 316606

The diagram below illustrates the mechanism of action of WAY 316606 in the canonical Wnt/ β -catenin signaling pathway. WAY 316606 inhibits sFRP-1, thereby preventing the sequestration of Wnt ligands. This allows Wnt to bind to the Frizzled (FZD) and LRP5/6 co-receptors, leading to the stabilization and nuclear translocation of β -catenin, and subsequent activation of target gene transcription.^{[1][3][4]}

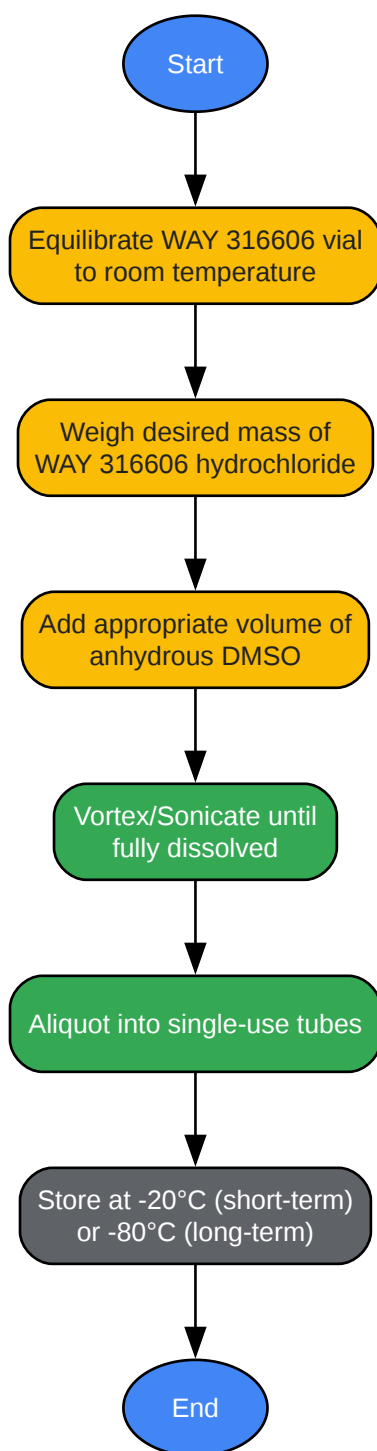


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Caption: WAY 316606 mechanism in the Wnt/ β -catenin pathway.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the workflow for preparing a **WAY 316606 hydrochloride** stock solution.



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Caption: Workflow for preparing **WAY 316606 hydrochloride** stock solution.

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